

Iodoethane-13C2: A Comprehensive Technical Guide to Safety and Handling

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the safety data and handling precautions for **lodoethane-13C2** (CAS No: 34189-74-7). The information presented is crucial for ensuring safe laboratory practices and minimizing risks associated with the use of this isotopically labeled compound. The safety profile of **lodoethane-13C2** is considered analogous to its non-labeled counterpart, iodoethane, due to the identical chemical reactivity.

Core Safety and Hazard Information

lodoethane-13C2 is a hazardous chemical that requires careful handling. It is classified as harmful if swallowed, causes skin and serious eye irritation, and may cause an allergic skin reaction.[1] Furthermore, it may cause allergy or asthma symptoms or breathing difficulties if inhaled and may cause respiratory irritation.[1] It is also suspected of causing genetic defects.

GHS Classification

The Globally Harmonized System of Classification and Labelling of Chemicals (GHS) provides a standardized framework for hazard communication. The GHS classification for **lodoethane-13C2** is as follows:



Hazard Class	Category	
Acute Toxicity, Oral	Category 4	
Skin Corrosion/Irritation	Category 2	
Serious Eye Damage/Eye Irritation	Category 2	
Respiratory Sensitization	Category 1	
Skin Sensitization	Category 1	
Germ Cell Mutagenicity	Category 2	
Specific Target Organ Toxicity (Single Exposure)	Category 3 (Respiratory system)	

Source: PubChem, Sigma-Aldrich[1]

Hazard and Precautionary Statements

The following tables summarize the applicable H-codes (Hazard Statements) and P-codes (Precautionary Statements) for **Iodoethane-13C2**.

Hazard Statements (H-Codes)

Code	Statement	
H302	Harmful if swallowed	
H315	Causes skin irritation	
H317	May cause an allergic skin reaction	
H319	Causes serious eye irritation	
H334	May cause allergy or asthma symptoms or breathing difficulties if inhaled	
H335	May cause respiratory irritation	
H341	Suspected of causing genetic defects	

Source: Sigma-Aldrich



Precautionary Statements (P-Codes)

Code	Statement	
P202	Do not handle until all safety precautions have been read and understood	
P280	Wear protective gloves/protective clothing/eye protection/face protection	
P301 + P312	IF SWALLOWED: Call a POISON CENTER/doctor if you feel unwell	
P302 + P352	IF ON SKIN: Wash with plenty of water	
P305 + P351 + P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing	
P308 + P313	IF exposed or concerned: Get medical advice/attention	

Source: Sigma-Aldrich

Physical and Chemical Properties

A thorough understanding of the physical and chemical properties of a substance is fundamental to its safe handling.



Property	Value	
Molecular Formula	13C2H5I[2]	
Molecular Weight	157.95 g/mol [2]	
Appearance	Colorless to light yellow liquid	
Boiling Point	69-73 °C (lit.)	
Melting Point	-108 °C (lit.)	
Density	1.975 g/mL at 25 °C	
Flash Point	72 °C (161.6 °F) - closed cup	
Refractive Index	n20/D 1.512 (lit.)	
Storage Temperature	2-8°C	

Toxicological Data

Toxicological data provides critical information about the potential adverse effects of a substance on living organisms. The following data is for iodoethane, which is expected to be representative of **lodoethane-13C2**.

Test	Species	Route	Value
LD50	Rat	Oral	330 mg/kg
LC50	Rat	Inhalation	65 mg/L (0.5h)

Source: Fisher Scientific

Experimental Protocols: Safe Handling Procedures

While specific, citable experimental protocols for the handling of **Iodoethane-13C2** are not typically published, the following represents a standard operating procedure (SOP) based on established safety data and best laboratory practices.

Engineering Controls



- Fume Hood: All work with Iodoethane-13C2 must be conducted in a properly functioning chemical fume hood to minimize inhalation exposure.
- Ventilation: Ensure adequate general laboratory ventilation.
- Safety Shower and Eyewash Station: A safety shower and eyewash station must be readily accessible in the immediate work area.

Personal Protective Equipment (PPE)

- Eye Protection: Chemical safety goggles are mandatory. A face shield should be worn when there is a risk of splashing.
- Hand Protection: Wear appropriate chemical-resistant gloves (e.g., nitrile, neoprene). Inspect gloves for any signs of degradation before and during use.
- Skin and Body Protection: A lab coat must be worn. Additional protective clothing, such as an apron or coveralls, may be necessary depending on the scale of the work.
- Respiratory Protection: If working outside of a fume hood or if there is a potential for exposure above established limits, a NIOSH-approved respirator with an appropriate cartridge for organic vapors should be used.

Handling and Storage

- Handling:
 - Avoid contact with skin, eyes, and clothing.
 - Avoid inhalation of vapor or mist.
 - Use in a well-ventilated area, preferably a fume hood.
 - Keep away from heat, sparks, and open flames.
 - Take precautionary measures against static discharge.
- Storage:



- Store in a tightly closed container in a dry, cool, and well-ventilated place.[3]
- Protect from direct sunlight.[3]
- Store at the recommended temperature of 2-8°C.
- Incompatible with strong oxidizing agents.[3]

Emergency Procedures

- In case of skin contact: Immediately wash off with plenty of water for at least 15 minutes.[3] If skin irritation persists, seek medical attention.[3]
- In case of eye contact: Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes.[4] Get medical attention.
- If inhaled: Move to fresh air.[3] If not breathing, give artificial respiration.[3] Get medical attention if symptoms occur.[3]
- If swallowed: Clean mouth with water and drink plenty of water afterwards.[3] Call a
 physician or poison control center immediately.
- Spills: In case of a spill, evacuate the area. Wear appropriate PPE and contain the spill with an inert absorbent material. Collect the absorbed material in a sealed container for disposal.

Visualizing Safe Handling Workflow

The following diagram illustrates the logical workflow for the safe handling of **Iodoethane-13C2**, from initial preparation to emergency response.

Caption: Logical workflow for the safe handling of **lodoethane-13C2**.

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